

2-Fluoro-3-iodobenzoic acid molecular weight and formula

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Compound of Interest

Compound Name: 2-Fluoro-3-iodobenzoic acid

Cat. No.: B1353627

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Technical Data Sheet: 2-Fluoro-3-iodobenzoic Acid

Audience: Researchers, Scientists, and Drug Development Professionals

This document provides core physicochemical properties of **2-Fluoro-3-iodobenzoic acid**, a halogenated benzoic acid derivative utilized in various research and development applications, particularly as a building block in organic synthesis.

Physicochemical Properties

The fundamental molecular properties of **2-Fluoro-3-iodobenzoic acid** have been determined and are summarized below. This data is critical for stoichiometric calculations, analytical characterization, and experimental design.

Identifier	Value	Citations
Molecular Formula	C ₇ H ₄ FO ₂	[1][2][3][4]
Molecular Weight	266.01 g/mol	[1][2][3][5]
CAS Number	447464-03-1	[1][2][3][4][5][6]
IUPAC Name	2-fluoro-3-iodobenzoic acid	[4][6]
Physical Form	White to yellow solid	[5][6]
Purity	Typically ≥95%	[1][5][6][7]

Chemical Structure Representation

To illustrate the logical relationship and connectivity of atoms within the molecule, a simplified structural diagram is presented. This visualization aids in understanding the spatial arrangement of the fluorine and iodine substituents on the benzoic acid core.

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